

AM6545 Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name:	AM6545
CAS No.:	1245626-05-4
Cat. No.:	B570646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM6545 is a potent and peripherally restricted antagonist of the cannabinoid receptor 1 (CB1). [1] Its limited ability to cross the blood-brain barrier makes it a valuable tool for investigating the peripheral actions of the endocannabinoid system without the central nervous system side effects associated with first-generation CB1 antagonists. These application notes provide detailed protocols for the preparation and use of **AM6545** in both in vitro and in vivo experimental settings, along with information on its stability and the signaling pathways it modulates.

Chemical Properties and Solubility

AM6545 is a synthetic, non-brain penetrant, neutral antagonist of the CB1 receptor.[2][3] Its chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₆ H ₂₃ Cl ₂ N ₅ O ₃ S
Molecular Weight	556.5 g/mol
CAS Number	1245626-05-4
Appearance	Crystalline solid
Purity	≥98%

Proper solubilization is critical for the efficacy and reproducibility of experiments involving **AM6545**. The following table outlines its solubility in various common laboratory solvents.

Solvent	Solubility
DMSO	≥ 100 mg/mL
Ethanol	Sparingly soluble
Water	Insoluble

Solution Preparation and Stability

Stock Solution Preparation (In Vitro and In Vivo)

For most applications, a high-concentration stock solution of **AM6545** in 100% Dimethyl Sulfoxide (DMSO) is recommended.

Protocol:

- Weigh the desired amount of **AM6545** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of 100% DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex thoroughly until the powder is completely dissolved. Gentle warming (37°C) or sonication can be used to aid dissolution if necessary.

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Working Solution Preparation for In Vitro (Cell-Based) Assays

Protocol:

- Thaw a single aliquot of the **AM6545** DMSO stock solution.
- Dilute the stock solution to the final desired working concentration using pre-warmed cell culture medium. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare a vehicle control solution containing the same final concentration of DMSO in the cell culture medium as the **AM6545**-treated samples.
- Mix the working solution thoroughly by gentle pipetting before adding it to the cells.

Working Solution Preparation for In Vivo (Animal) Studies

For intraperitoneal (i.p.) injections in rodents, **AM6545** is typically administered as a suspension. A common vehicle consists of DMSO, Tween® 80 (a nonionic surfactant), and saline.

Protocol:

- Prepare a stock solution of **AM6545** in 100% DMSO as described above.
- In a sterile tube, add the required volume of the **AM6545** DMSO stock solution.
- Add an equal volume of Tween® 80 to the DMSO solution (1:1 ratio of DMSO to Tween® 80).
- Vortex the mixture thoroughly.
- Add sterile 0.9% saline to the mixture to achieve the final desired concentration of **AM6545**. A common final vehicle composition is a 1:1:8 ratio of DMSO:Tween® 80:Saline.

- Vortex the final suspension vigorously before each injection to ensure a homogenous distribution of the compound.
- A vehicle control group should be administered the same DMSO:Tween® 80:Saline mixture without **AM6545**.

Stability and Storage

Proper storage of **AM6545** solutions is essential to maintain their chemical integrity and biological activity.

Solution Type	Storage Temperature	Stability Duration
AM6545 Powder	-20°C	≥ 2 years
DMSO Stock Solution	-20°C	1 month
-80°C	6 months	
In Vivo Working Solution	Prepared fresh daily	Not recommended for storage

Note: Avoid repeated freeze-thaw cycles of the DMSO stock solution.

Experimental Protocols

In Vitro cAMP Assay

This protocol is designed to assess the effect of **AM6545** on adenylyl cyclase activity in cells expressing the CB1 receptor.

Methodology:

- Seed cells (e.g., HEK293 cells stably expressing the human CB1 receptor) in a 96-well plate at an appropriate density and allow them to adhere overnight.
- The following day, replace the culture medium with serum-free medium and incubate for 1-2 hours.

- Pre-treat the cells with various concentrations of **AM6545** or vehicle control for 15-30 minutes.
- Stimulate the cells with a known adenylyl cyclase activator, such as forskolin, in the presence of a phosphodiesterase inhibitor (e.g., IBMX) for 15-30 minutes.
- Lyse the cells and measure the intracellular cyclic adenosine monophosphate (cAMP) levels using a commercially available cAMP assay kit (e.g., ELISA or HTRF-based).
- As a neutral antagonist, **AM6545** is not expected to alter basal cAMP levels but should block the inhibitory effect of a CB1 agonist on forskolin-stimulated cAMP production.[2]

In Vivo Food Intake and Body Weight Study in Rodents

This protocol outlines a typical experiment to evaluate the effect of peripherally administered **AM6545** on food intake and body weight.

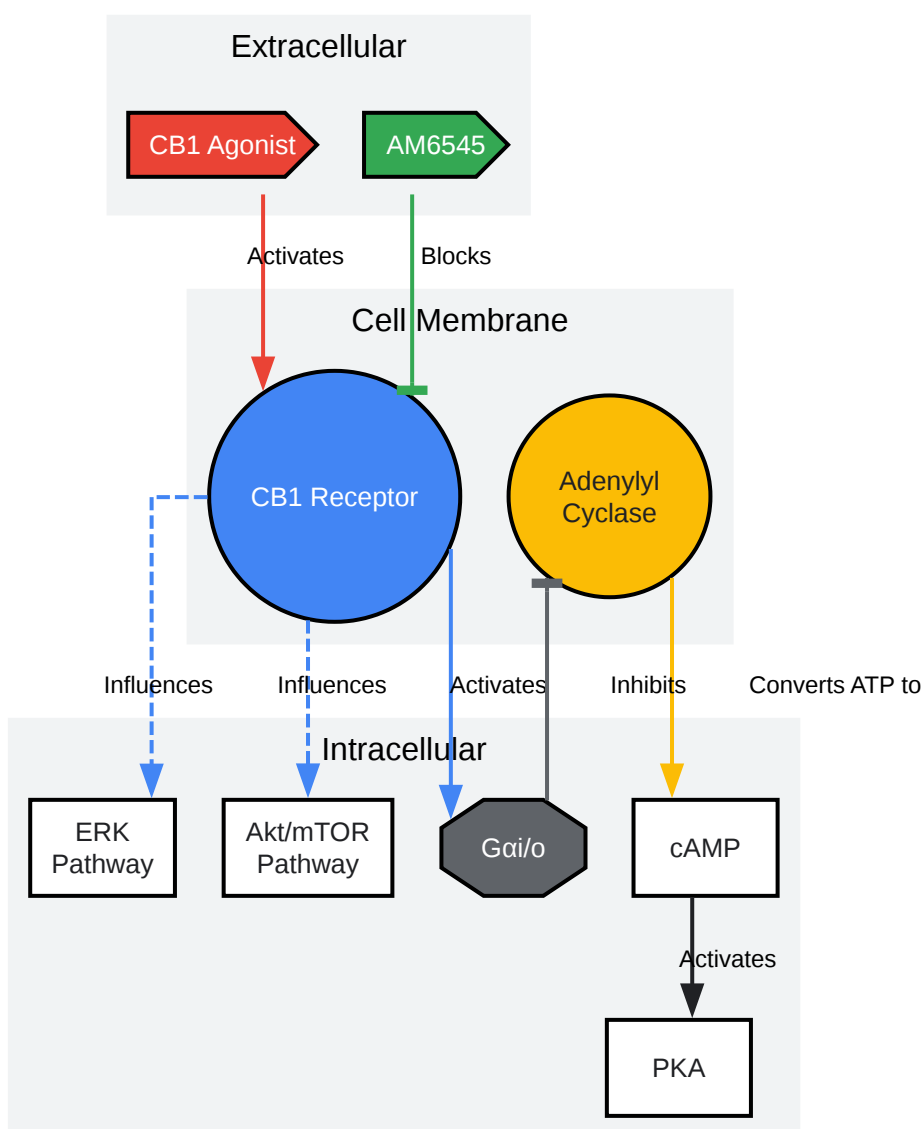
Methodology:

- Acclimate animals (e.g., mice or rats) to individual housing and the specific diet for at least one week before the experiment.
- Record baseline food intake and body weight for several days to establish a stable baseline.
- On the day of the experiment, administer **AM6545** (prepared as an i.p. suspension) or vehicle control at the desired dose (e.g., 10 mg/kg).
- Measure food intake at various time points post-injection (e.g., 1, 2, 4, 8, and 24 hours).
- Record body weight daily throughout the study period.
- For chronic studies, administer **AM6545** or vehicle daily and monitor food intake and body weight changes over an extended period.

Signaling Pathways and Experimental Workflows

AM6545 and the CB1 Receptor Signaling Pathway

AM6545 acts as a neutral antagonist at the CB1 receptor, which is a G-protein coupled receptor (GPCR) primarily coupled to the inhibitory G-protein, Gai/o. Upon activation by an agonist, the CB1 receptor inhibits adenylyl cyclase, leading to a decrease in intracellular cAMP levels and reduced protein kinase A (PKA) activity. By binding to the CB1 receptor without activating it, **AM6545** blocks the binding of endogenous or exogenous agonists, thereby preventing this downstream signaling cascade. The antagonism of the CB1 receptor by **AM6545** has also been shown to influence other signaling pathways, including the Akt/mTOR and ERK pathways.[4]

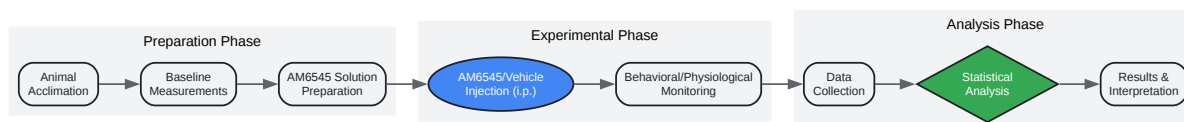


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CB1 Receptor Signaling Antagonized by **AM6545**

Experimental Workflow for an In Vivo Study

The following diagram illustrates a typical workflow for an acute in vivo experiment investigating the effects of **AM6545**.



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Typical In Vivo Experimental Workflow

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. A novel peripherally restricted cannabinoid receptor antagonist, AM6545, reduces food intake and body weight, but does not cause malaise, in rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effects of the CB1 Receptor Antagonists AM6545 and AM4113 on Insulin Resistance in a High-Fructose High-Salt Rat Model of Metabolic Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The cannabinoid receptor 1 antagonist AM6545 stimulates the Akt-mTOR axis and in vivo muscle protein synthesis in a dexamethasone-induced muscle atrophy model - PubMed [pubmed.ncbi.nlm.nih.gov]
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